

Desalkylquazepam: A Technical Guide to Solubility in Common Laboratory Solvents

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Compound of Interest

Compound Name: Desalkylquazepam

Cat. No.: B156067

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of **desalkylquazepam**, an analytical reference standard categorized as a precursor in the synthesis of triazolobenzodiazepines.[1] Understanding the solubility of this compound in common laboratory solvents is critical for a variety of research and forensic applications, including the preparation of stock solutions, analytical method development, and formulation studies.[1]

Quantitative Solubility Data

The solubility of **desalkylquazepam** has been determined in several common organic solvents and an aqueous buffer. The following table summarizes the available quantitative data.

Solvent	Solubility
Dimethylformamide (DMF)	30 mg/mL[1]
Dimethyl Sulfoxide (DMSO)	20 mg/mL[1]
Phosphate-Buffered Saline (PBS), pH 7.2	0.30 mg/mL[1]
Ethanol	Slightly soluble[1]
Methanol	No specific data available
Acetone	No specific data available

Note on "Slightly Soluble": The term "slightly soluble" for ethanol indicates that the compound does not readily dissolve to a high concentration. For practical purposes, researchers should determine the specific solubility in their experimental conditions if a precise concentration in ethanol is required. While no specific data is available for methanol and acetone, it is common for benzodiazepines to exhibit some degree of solubility in these solvents.[2][3]

Experimental Protocol for Solubility Determination: The Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the thermodynamic solubility of a compound, particularly for those with low solubility.[4] The following protocol outlines the steps for determining the solubility of **desalkylquazepam**.

Materials and Equipment:

- **Desalkylquazepam** (crystalline solid)
- Selected solvents (e.g., DMF, DMSO, ethanol, methanol, acetone, water)
- Scintillation vials or other suitable sealed containers
- Orbital shaker or rotator capable of constant agitation
- Temperature-controlled environment (e.g., incubator, water bath)
- Analytical balance
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or other quantitative analytical instrumentation
- Volumetric flasks and pipettes

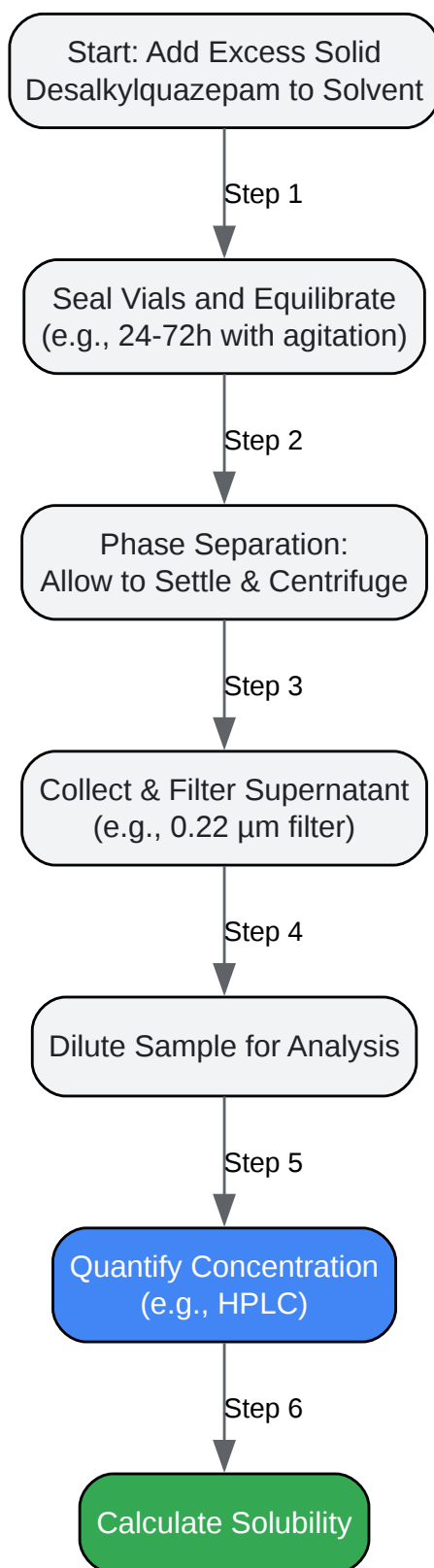
Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of solid **desalkylquazepam** to a series of vials, each containing a known volume of the selected solvent. The amount of solid should be sufficient to ensure that undissolved solid remains after equilibrium is reached.
 - Seal the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in an orbital shaker or on a rotator in a temperature-controlled environment (e.g., 25 °C).
 - Agitate the samples for a sufficient period to allow the system to reach equilibrium. This may take 24 to 72 hours. The agitation ensures that the solvent is continuously in contact with the solid drug.
- Phase Separation:
 - After the equilibration period, allow the vials to stand undisturbed for a short period to allow the excess solid to settle.
 - To ensure complete separation of the solid from the liquid phase, centrifuge the vials at a high speed.
- Sample Collection and Dilution:
 - Carefully withdraw an aliquot of the clear supernatant using a pipette.
 - Immediately filter the aliquot through a syringe filter (e.g., 0.22 µm) to remove any remaining microscopic particles.
 - Accurately dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantification:

- Analyze the diluted samples using a validated HPLC method or another suitable quantitative technique to determine the concentration of **desalkylquazepam**.
- Prepare a calibration curve using standard solutions of **desalkylquazepam** of known concentrations.
- Calculation:
 - Calculate the solubility of **desalkylquazepam** in each solvent by multiplying the measured concentration of the diluted sample by the dilution factor. The result is typically expressed in mg/mL or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the shake-flask method for determining the solubility of **desalkylquazepam**.



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Caption: Workflow for the Shake-Flask Solubility Determination Method.

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